

Application Notes and Protocols: Preparation of SJF α Stock Solution

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Compound of Interest

Compound Name: SJF α

Cat. No.: B610857

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Introduction

SJF α is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of the p38 α protein.[1][2][3] Comprised of a multikinase inhibitor, foretinib, linked to a von Hippel-Lindau (VHL) E3 ubiquitin ligase ligand, **SJF α** facilitates the ubiquitination and subsequent proteasomal degradation of p38 α . [3] These application notes provide detailed protocols for the preparation of **SJF α** stock solutions to ensure accurate and reproducible experimental outcomes in cancer research and other therapeutic areas.[2][4]

Physicochemical Properties and Degradation Profile

SJF α is a 13-atom linker PROTAC that demonstrates high selectivity for p38 α degradation.[1] [5] The key quantitative data for **SJF α** are summarized in the table below.

Property	Value	Reference
Molecular Weight	1120.28 g/mol	[3]
Formula	C ₅₉ H ₆₇ F ₂ N ₇ O ₁₁ S	[3]
CAS Number	2254609-27-1	[3]
Purity	≥98%	[3]
DC ₅₀ for p38α	7.16 nM	[1][2][3]
D _{max} for p38α	97.4%	[2][3]
DC ₅₀ for p38δ	299 nM	[1][2][3]
Solubility	Soluble to 100 mM in DMSO	[3]

Experimental Protocols

Materials

- **SJFα** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM SJFα Stock Solution

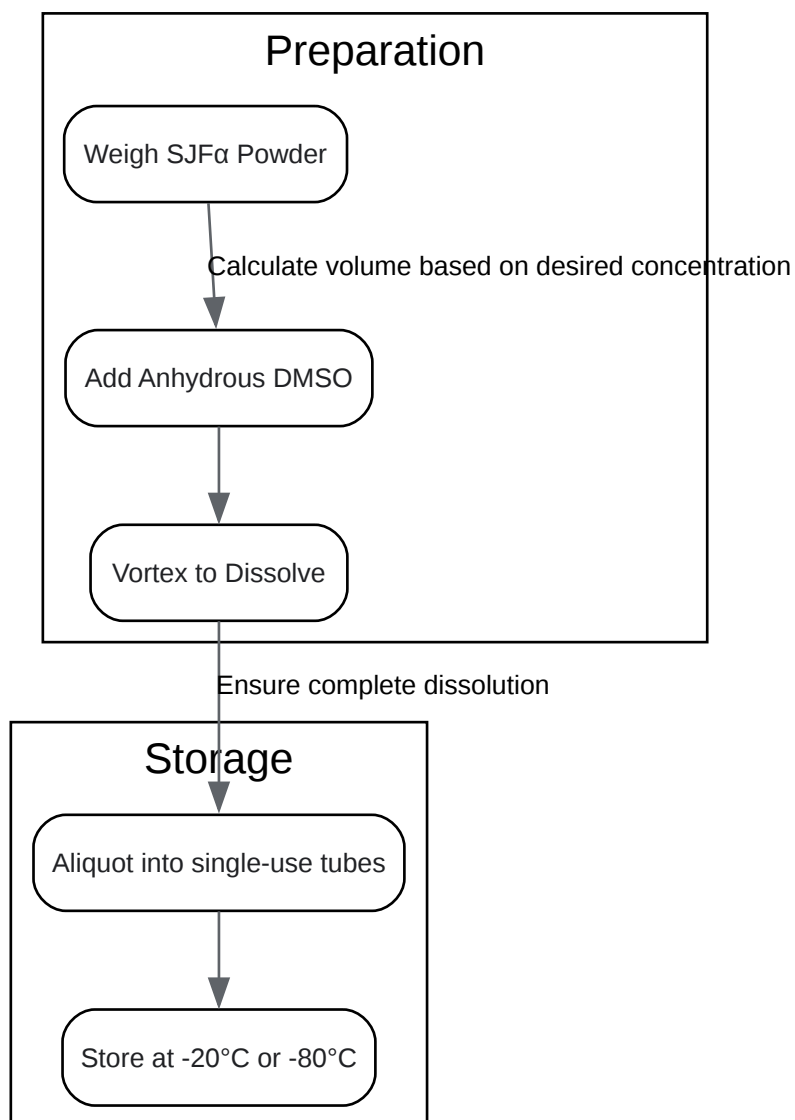
- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing SJFα:** Accurately weigh the desired amount of **SJFα** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.12 mg of **SJFα** (Molecular Weight: 1120.28 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **SJFα** powder. For a 10 mM stock solution, if you weighed 1.12 mg of **SJFα**, add 1 mL of DMSO.

- Vortexing: Vortex the solution thoroughly until the **SJF α** is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
[2][5][6]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][5][6]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **SJF α** stock solution.

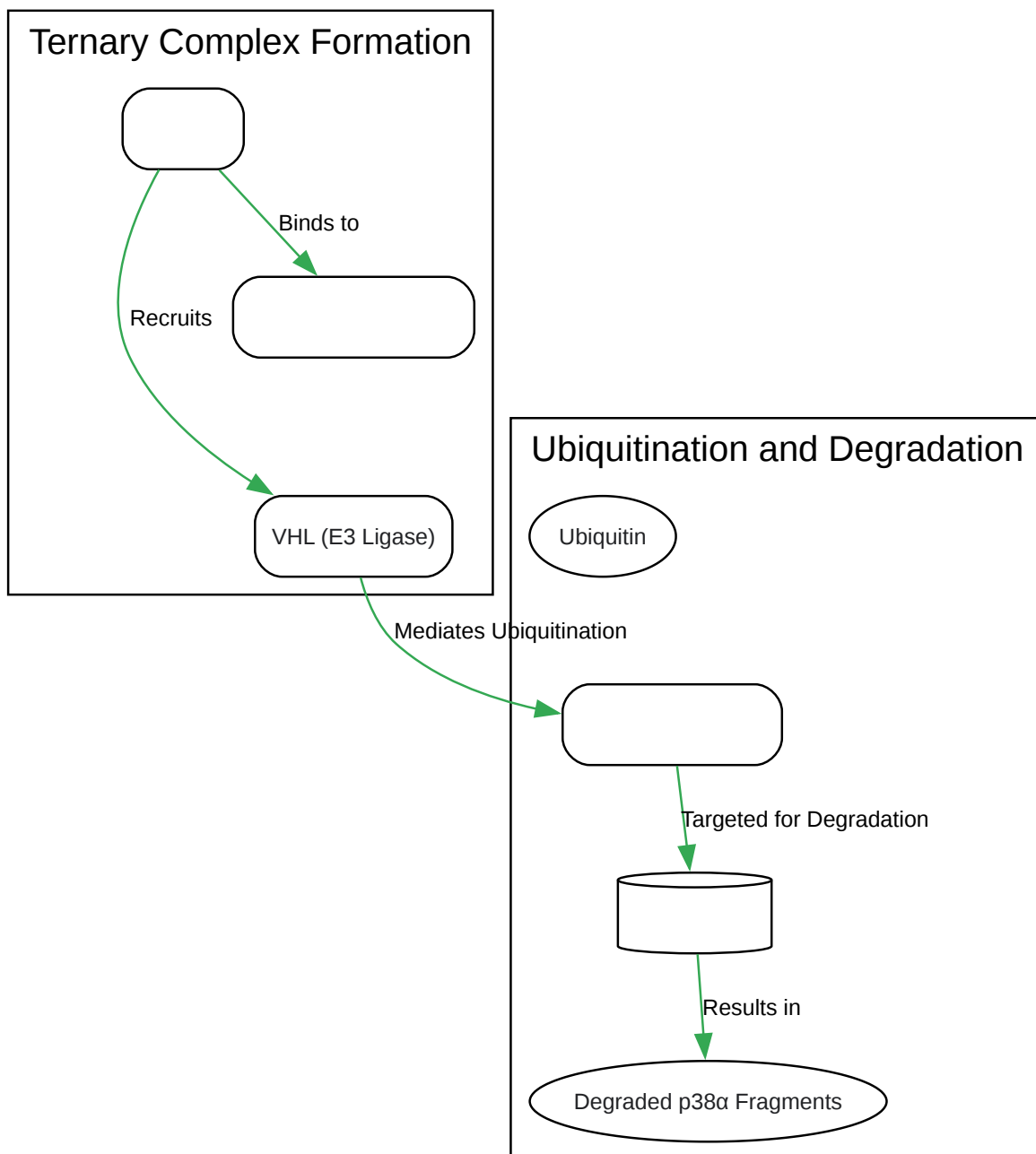
Workflow for SJF α Stock Solution Preparation

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Caption: Workflow for preparing **SJF α** stock solution.

Signaling Pathway

The diagram below depicts the mechanism of **SJF α** -mediated degradation of p38 α .

SJF α Mechanism of Action[Click to download full resolution via product page](#)

Caption: **SJF α** -mediated degradation of p38 α .

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